

(4-Nitro-phenyl)-acetaldehyde chemical properties and structure

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Compound of Interest

Compound Name: (4-Nitro-phenyl)-acetaldehyde

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An In-depth Technical Guide to (4-Nitro-phenyl)-acetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **(4-Nitro-phenyl)-acetaldehyde** (CAS No: 1460-05-5). It is intended to serve as a technical resource for professionals in research, development, and medicinal chemistry.

Core Chemical Properties and Structure

(4-Nitro-phenyl)-acetaldehyde is a versatile aromatic aldehyde that serves as a crucial building block in organic synthesis.^[1] Its structure is characterized by a phenyl ring substituted with a nitro group at the para position relative to an acetaldehyde moiety.^{[1][2]} This substitution pattern, featuring a potent electron-withdrawing nitro group, significantly influences the compound's reactivity, particularly at the aldehyde functional group.^[1]

Chemical Structure

The IUPAC name for this compound is 2-(4-nitrophenyl)acetaldehyde.^{[1][3]} Its structure is depicted below:

Chemical Identifiers and Descriptors

Identifier	Value
CAS Number	1460-05-5[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₇ NO ₃ [1][2][6][7][8]
Molecular Weight	165.15 g/mol [1][3][6][7][8]
InChI Key	NDXLKCBBPVHYSO-UHFFFAOYSA-N[1][3][5]
Canonical SMILES	C1=CC(=CC=C1CC=O)--INVALID-LINK--[O-][3]

| Synonyms | 2-(4-Nitrophenyl)acetaldehyde, 4-Nitrophenylethanal, 4-Nitrobenzeneacetaldehyde[4][7] |

Physicochemical Properties

The physical and chemical properties of **(4-Nitro-phenyl)-acetaldehyde** are summarized in the table below. The compound is typically an orange to light yellow solid and exhibits moderate to high polarity, which influences its solubility.[2][5][7]

Physicochemical Data

Property	Value	Source
Melting Point	85-86 °C	[4][7][8]
Boiling Point	315.4 ± 17.0 °C (Predicted)	[4][7][8]
Density	1.256 ± 0.06 g/cm ³ (Predicted)	[4][7][8]
Appearance	Orange Solid / White to light yellow solid	[5][7]
Solubility	Hydrolyzes in aqueous solutions; Likely soluble in organic solvents.	[1][2]

| Storage | Store in freezer (-20°C), in a dark place, under an inert atmosphere. |[5][7] |

Spectroscopic Data

Key spectroscopic features for the characterization of **(4-Nitro-phenyl)-acetaldehyde** are outlined below. These data are critical for confirming the compound's identity and purity.^[1]

Spectroscopic Characterization Data

Technique	Characteristic Peaks/Signals
¹ H NMR	Aldehyde proton: δ 9.8–10.2 ppm; Aromatic protons (near nitro group): δ 8.2–8.5 ppm
FT-IR	C=O stretch: \sim 1720 cm ⁻¹ ; Asymmetric NO ₂ stretch: \sim 1520 cm ⁻¹ ; Symmetric NO ₂ stretch: \sim 1350 cm ⁻¹

| Mass Spectrometry | Molecular ion peak (M⁺): m/z 165 |

Synthesis and Experimental Protocols

(4-Nitro-phenyl)-acetaldehyde is primarily synthesized through the oxidation of the corresponding alcohol, 4-nitrophenylethanol.^[1]

Experimental Protocol: Oxidation of 4-Nitrophenylethanol

This protocol describes a common laboratory-scale synthesis.

Objective: To synthesize **(4-Nitro-phenyl)-acetaldehyde** via the oxidation of 4-nitrophenylethanol using pyridinium chlorochromate (PCC).

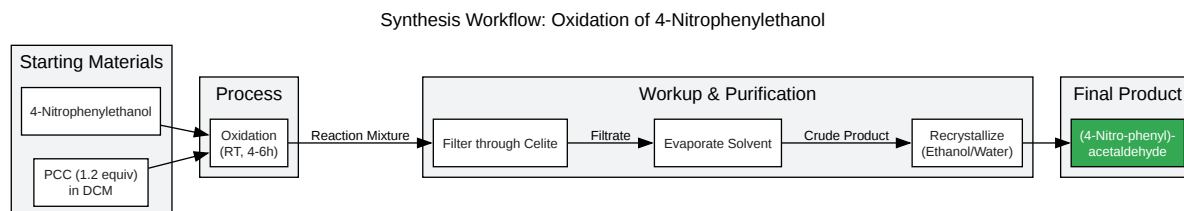
Materials:

- 4-Nitrophenylethanol
- Pyridinium chlorochromate (PCC) (1.2 equivalents)

- Dichloromethane (DCM), anhydrous
- Celite
- Ethanol
- Deionized water
- Standard laboratory glassware, magnetic stirrer, filtration apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-nitrophenylethanol in anhydrous dichloromethane (DCM).
- **Oxidation:** Add pyridinium chlorochromate (PCC) (1.2 equivalents) to the solution. Stir the mixture at room temperature for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** Upon completion, filter the reaction mixture through a pad of Celite to remove the chromium salts. Wash the filter cake with additional DCM.
- **Isolation:** Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.^[1]
- **Purification:** Purify the crude product by recrystallization from an ethanol-water mixture (e.g., 3:1 ratio) to yield pure **(4-Nitro-phenyl)-acetaldehyde**.^[1]



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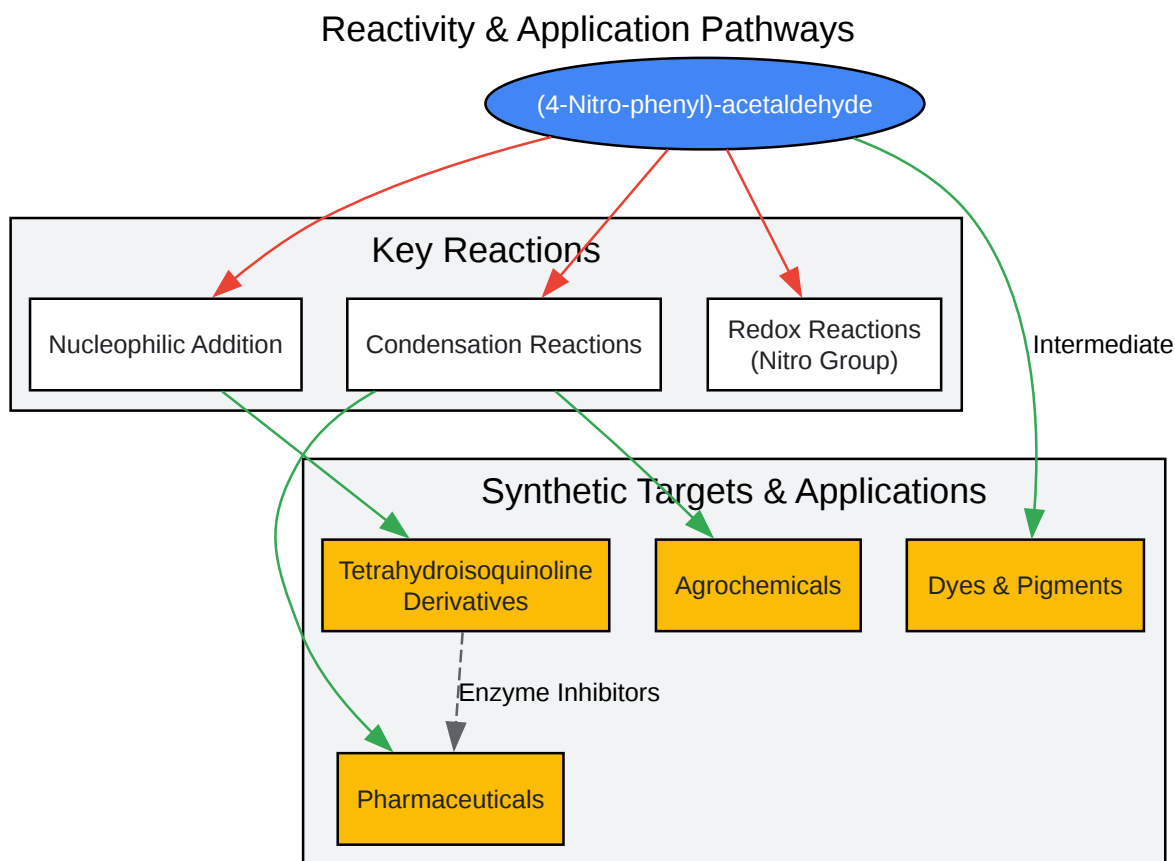
Caption: Oxidation of 4-nitrophenylethanol to the target aldehyde.

Chemical Reactivity and Applications

The reactivity of **(4-Nitro-phenyl)-acetaldehyde** is dominated by its two functional groups: the aldehyde and the nitro group.^[1]

- **Aldehyde Group:** The aldehyde is highly electrophilic, readily participating in nucleophilic addition and condensation reactions.^{[1][2]} This makes it a valuable precursor for creating more complex molecules.
- **Nitro Group:** The electron-withdrawing nature of the nitro group activates the aromatic ring and can undergo redox reactions, potentially generating reactive intermediates.^[1]

This dual reactivity makes the compound a key intermediate in the production of various high-value chemicals.



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Caption: Reactivity profile and applications of the title compound.

Applications in Synthesis

- **Pharmaceuticals:** It is a precursor for synthesizing complex heterocyclic compounds, such as tetrahydroisoquinoline derivatives, which are investigated as potential enzyme inhibitors for treating diseases like cancer.[1]
- **Agrochemicals:** Its reactivity allows it to be a building block in the creation of new agrochemical products.[1]
- **Dyes and Pigments:** The compound is utilized in the industrial manufacturing of dyes and pigments.[1]

- Biochemical Research: It is employed in biochemical assays to study enzyme kinetics and mechanisms involving aldehyde groups.[1]

Biological Activity and Safety

Biological Profile

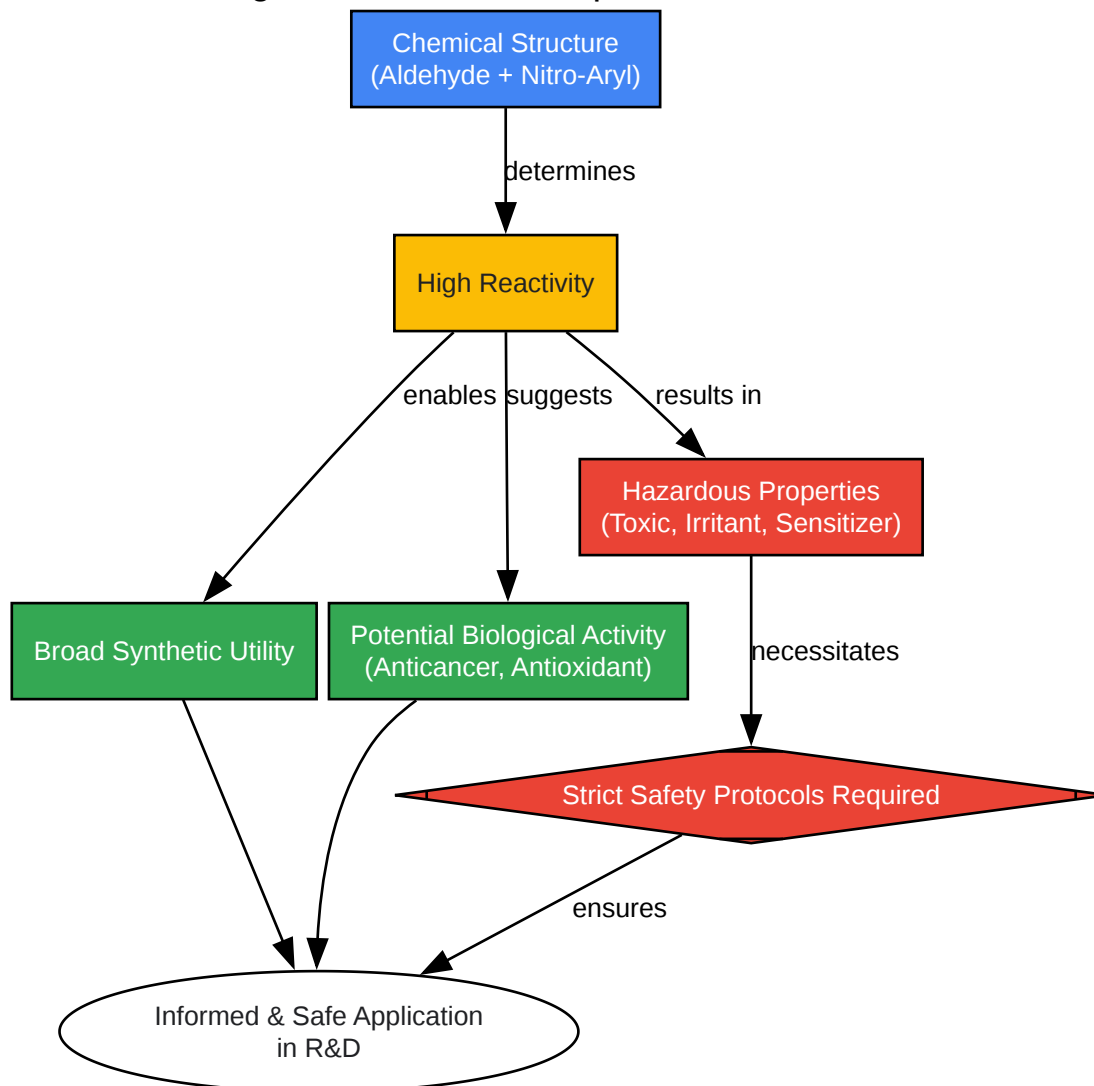
Research indicates that compounds containing nitrophenyl groups may possess antioxidant and anticancer properties.[1] The proposed mechanism of action involves the aldehyde group forming covalent bonds with nucleophilic sites on proteins or enzymes, leading to potential inhibition of their activity.[1] The nitro group may also participate in redox cycling, generating reactive intermediates.[1]

Safety and Handling

(4-Nitro-phenyl)-acetaldehyde is a hazardous substance and must be handled with appropriate safety precautions.

- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H332 (Harmful if inhaled).[3]
- Handling: Use in a well-ventilated area.[9] Wear suitable personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and protective clothing.[9] Avoid formation of dust and prevent contact with skin and eyes.[9] Keep away from sources of ignition.[9][10]
- First Aid: In case of inhalation, move the individual to fresh air.[9] For skin contact, wash thoroughly with soap and water.[9] For eye contact, rinse cautiously with water for several minutes.[11] Seek medical attention if symptoms persist.

Logical Flow: From Properties to Safe Use



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